

# An In-Depth Technical Guide to the GHS Hazard Classification of Cyclopentylacetylene

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## Compound of Interest

Compound Name: Cyclopentylacetylene

Cat. No.: B7770645

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## Introduction

**Cyclopentylacetylene**, also known as ethynylcyclopentane, is a cycloalkane derivative with emerging applications in pharmaceutical synthesis and materials science. As with any chemical substance, a thorough understanding of its potential hazards is paramount for ensuring safe handling and use in research and development settings. This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **cyclopentylacetylene**. The information herein is compiled from various safety data sheets and chemical databases to offer a detailed resource for laboratory personnel.



## GHS Hazard Classification Summary

**Cyclopentylacetylene** is classified under the GHS as a substance with physical and health hazards. The primary classifications are as a highly flammable liquid and as harmful if swallowed. Some sources also indicate potential for skin and eye irritation.<sup>[1][2][3][4]</sup>

## GHS Label Elements

The GHS label for **cyclopentylacetylene** includes the following elements:

- Pictograms:

-  Flame pictogram GHS02: Flame[2][5]
-  Exclamation mark pictogram GHS07: Exclamation Mark[2][5]
- Signal Word: Danger[2][5][6]
- Hazard Statements:
  - H225: Highly flammable liquid and vapor.[2][5][7]
  - H302: Harmful if swallowed.[2][5][6]
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3][4]
  - H335: May cause respiratory irritation.[3]
- Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety data sheets for **cyclopentylacetylene**. These statements cover prevention, response, storage, and disposal measures. Key precautionary statements include:

- Prevention: P210 (Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking), P233 (Keep container tightly closed), P240 (Ground and bond container and receiving equipment), P241 (Use explosion-proof electrical/ventilating/lighting equipment), P242 (Use non-sparking tools), P243 (Take action to prevent static discharges), P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), and P280 (Wear protective gloves/protective clothing/eye protection/face protection).[3][5]
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P303+P361+P353 (IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse

cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), and P370+P378 (In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish).[3]

- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed) and P403+P235 (Store in a well-ventilated place. Keep cool).[3]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[3]

## Quantitative Data on Hazards

While specific experimental data for some hazard classifications of **cyclopentylacetylene** are not readily available in the public domain, the following table summarizes the known quantitative data and provides estimates based on structurally similar compounds where direct data is absent.

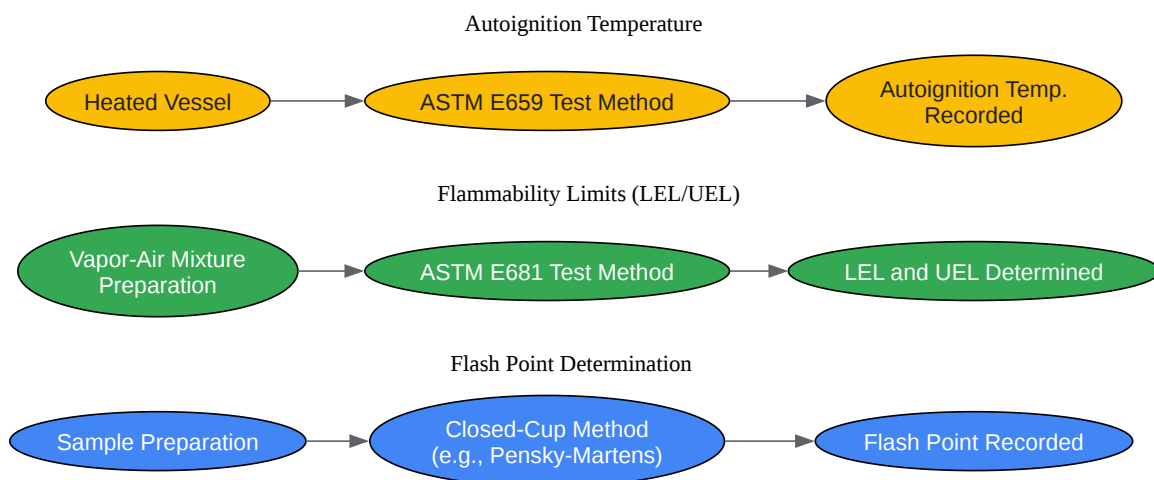
Hazard Classification	Parameter	Value	Source/Method
Flammability	Flash Point	1°C (34°F)	[7][8]
Flammability Limits	No data available	-	
Autoignition Temperature	No data available	-	
Acute Toxicity	Oral LD50	No specific data available. Classified as Category 4 (300 < LD50 ≤ 2000 mg/kg).	[2][5]
Skin Corrosion/Irritation	Irritation Potential	Causes skin irritation (Category 2).[3]	Based on supplier safety data sheets.
Serious Eye Damage/Irritation	Irritation Potential	Causes serious eye irritation (Category 2). [3][4]	Based on supplier safety data sheets.

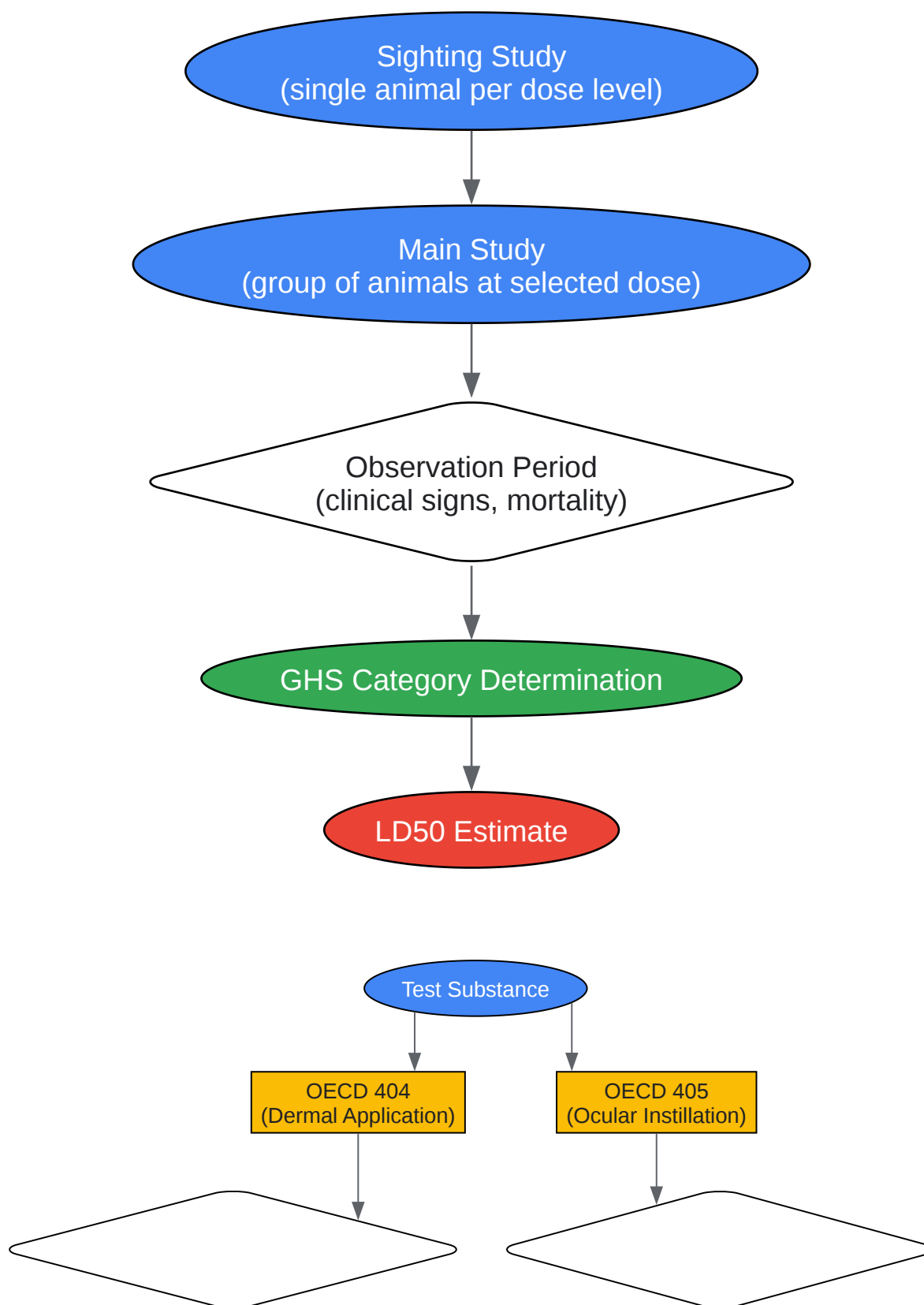
## Experimental Protocols

The GHS classifications are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International. While specific test reports for **cyclopentylacetylene** are not publicly available, this section outlines the methodologies for the relevant hazard classifications.

## Flammability Testing

The determination of the flammability of a liquid is crucial for its GHS classification.





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